

Application Notes and Protocols: Panipenem-Betamipron Penetration into Cerebrospinal Fluid

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Compound of Interest

Compound Name: Panipenem-betamipron

Cat. No.: B1147614

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the penetration of **panipenem-betamipron** into the cerebrospinal fluid (CSF), consolidating key quantitative data and outlining detailed experimental protocols based on available literature. This document is intended to serve as a practical resource for designing and interpreting studies related to the central nervous system (CNS) pharmacokinetics of this carbapenem antibiotic.

Introduction

Panipenem is a broad-spectrum carbapenem antibiotic co-administered with betamipron, which inhibits the renal uptake of panipenem, thereby reducing the risk of nephrotoxicity.^[1] Effective treatment of CNS infections, such as bacterial meningitis, requires antibiotics to cross the blood-brain barrier and achieve therapeutic concentrations in the CSF. Understanding the extent of **panipenem-betamipron** penetration into the CSF is therefore critical for its clinical application in CNS infections.

Quantitative Data on CSF Penetration

The following tables summarize the available quantitative data on panipenem concentrations in the CSF from both clinical and preclinical studies.

Table 1: Panipenem Concentrations in Cerebrospinal Fluid (Clinical Studies in Pediatric Patients with Purulent Meningitis)

Dosage of Panipenem/ Betamipron	Patient Population	Stage of Meningitis	Time of CSF Sampling Post-Administration	Panipenem Concentration in CSF (µg/mL)	Reference
26.1 mg/kg	2 pediatric cases	Not specified	30 minutes	3.21	[2]
26.1 mg/kg	2 pediatric cases	Day 12 of treatment	30 minutes	0.86	[2]
Not specified (1-hour drip IV)	1 pediatric case	Acute stage	Not specified	6.84	[3]
Not specified (1-hour drip IV)	1 pediatric case	Recovering stage	Not specified	3.28	[3]

Table 2: Panipenem Concentrations in Cerebrospinal Fluid (Preclinical Study in Rabbits)

Dosage of Panipenem/Betamipron	Animal Model	Observation	Panipenem Concentration in CSF ($\mu\text{g/mL}$)	Reference
1.0 - 1.2 g/kg (i.v. infusion)	Rabbits	Onset of epileptogenic EEG-activity	Approximately twice the concentration of imipenem that induces similar activity	[4]
Not specified (i.v. infusion)	Rabbits	General distribution study	Comparable to imipenem concentrations after imipenem/cilastat in infusion	[4]

Experimental Protocols

This section details the methodologies for key experiments designed to assess the CSF penetration of **panipenem-betamipron**.

Protocol for Preclinical Assessment of CSF Penetration in Rabbits

This protocol is based on the methodology described for studying the neurotoxicity and CNS distribution of panipenem/betamipron.[4]

Objective: To determine the concentration of panipenem in the cerebrospinal fluid of rabbits following intravenous administration of **panipenem-betamipron**.

Materials:

- Male rabbits
- Panipenem-betamipron** for injection

- Anesthetic agents
- Intravenous infusion setup
- Stereotaxic apparatus for CSF collection
- Microcentrifuge tubes
- High-Performance Liquid Chromatography (HPLC) system

Procedure:

- **Animal Preparation:** Acclimatize male rabbits to the laboratory environment. Anesthetize the animals prior to the procedure.
- **Drug Administration:** Administer **panipenem-betamipron** via intravenous infusion at the desired dose (e.g., 1.0-1.2 g/kg).
- **Cerebrospinal Fluid (CSF) Sampling:**
 - Position the anesthetized rabbit in a stereotaxic frame.
 - Carefully insert a needle into the cisterna magna to collect CSF at predetermined time points post-infusion.
- **Plasma Sampling:** Collect blood samples from a peripheral vein at the same time points as CSF collection. Centrifuge the blood to separate the plasma.
- **Sample Processing and Storage:** Immediately place CSF and plasma samples on ice and store at -80°C until analysis.
- **Quantification of Panipenem:**
 - Determine the concentration of panipenem in CSF and plasma samples using a validated HPLC method.^[5]
 - The HPLC system should be equipped with a reversed-phase C18 column and a UV detector.

- A suitable mobile phase, such as a mixture of ammonium acetate buffer and methanol, should be used for chromatographic separation.
- Data Analysis: Calculate the CSF/plasma concentration ratio at each time point to assess the extent of penetration into the cerebrospinal fluid.

Protocol for Clinical Assessment of CSF Penetration in Patients with Bacterial Meningitis

This protocol is a generalized representation based on clinical studies investigating **panipenem-betamipron** in pediatric patients with meningitis.[\[2\]](#)[\[3\]](#)

Objective: To measure the concentration of panipenem in the cerebrospinal fluid of patients with bacterial meningitis undergoing treatment with **panipenem-betamipron**.

Patient Population: Patients diagnosed with bacterial meningitis for whom treatment with **panipenem-betamipron** is clinically indicated.

Materials:

- **Panipenem-betamipron** for intravenous administration
- Lumbar puncture kits
- Sterile collection tubes
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system

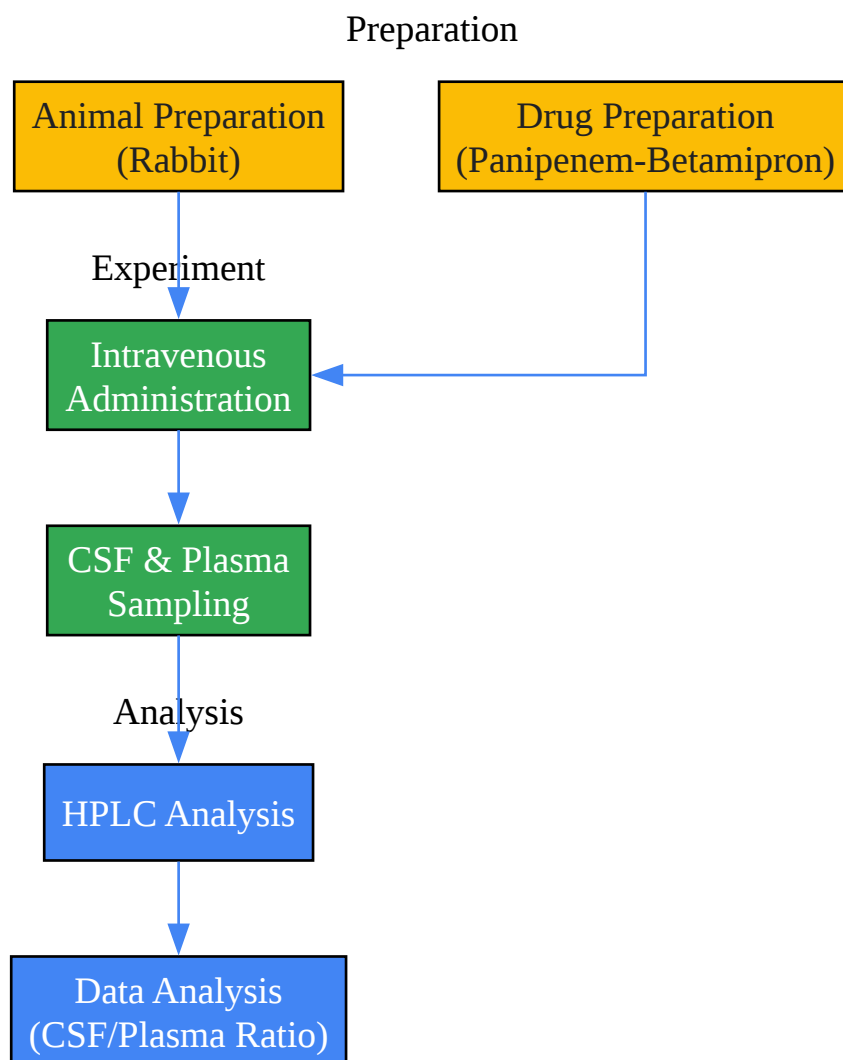
Procedure:

- Drug Administration: Administer **panipenem-betamipron** to patients via intravenous drip infusion at the prescribed dosage (e.g., 50-69 mg/kg/day divided into multiple doses).[\[2\]](#)
- Cerebrospinal Fluid (CSF) and Blood Sampling:

- Perform a lumbar puncture to collect CSF at specified time points after drug administration (e.g., 30 minutes post-infusion).[\[2\]](#)
- Simultaneously, collect a blood sample via venipuncture.
- Sample Processing and Storage:
 - Centrifuge the blood sample to obtain plasma.
 - Immediately freeze both CSF and plasma samples at -80°C until analysis.
- Quantification of Panipenem:
 - Analyze the panipenem concentrations in CSF and plasma using a validated HPLC method.[\[5\]](#)
- Ethical Considerations: Ensure all procedures are conducted in accordance with institutional review board (IRB) approval and informed consent is obtained from the patient or their legal guardian.

Visualizations

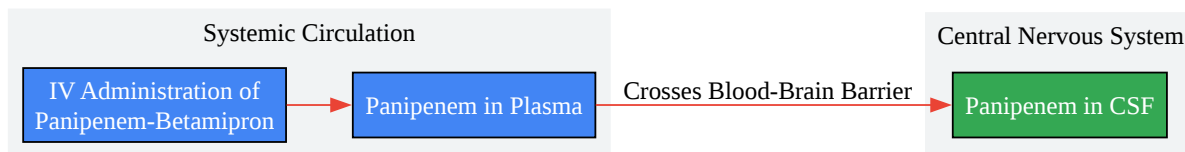
Experimental Workflow for Preclinical CSF Penetration Study



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Caption: Workflow for preclinical assessment of panipenem CSF penetration.

Logical Relationship of Panipenem Administration and CSF Concentration



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Caption: Panipenem distribution from plasma to cerebrospinal fluid.

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